

Application Notes and Protocols for CB-103 in Mouse Xenograft Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cb-103

Cat. No.: B1273782

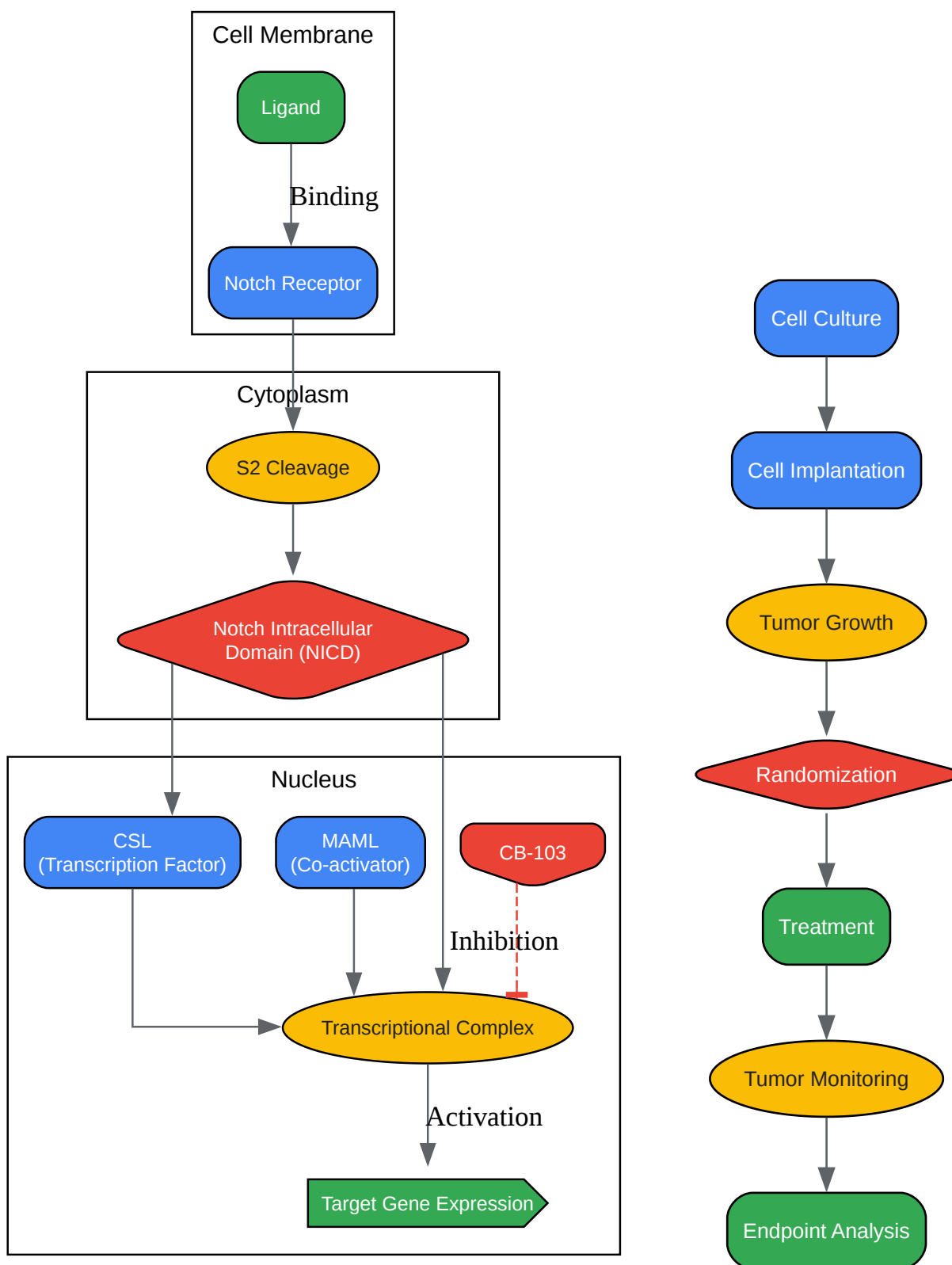
[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the recommended use of **CB-103**, a first-in-class, orally active pan-Notch inhibitor, in preclinical mouse xenograft models. **CB-103** targets the NOTCH transcriptional activation complex, offering a unique mechanism to block both ligand-dependent and ligand-independent Notch signaling.^{[1][2][3]} This document summarizes effective dosages, provides detailed experimental protocols, and visualizes key pathways and workflows to guide researchers in their study design.

Mechanism of Action

CB-103 is a protein-protein interaction inhibitor that disrupts the formation of the Notch transcriptional activation complex.^{[1][4]} This complex is crucial for the transcription of Notch target genes, which are often implicated in cancer cell proliferation, survival, and resistance to therapy. By inhibiting this interaction, **CB-103** effectively downregulates Notch signaling, a pathway known to be aberrantly activated in various cancers, including breast cancer.^{[4][5]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. mdpi.com [mdpi.com]
- 3. mdpi.com [mdpi.com]
- 4. aacrjournals.org [aacrjournals.org]
- 5. A Phase I Study of the Pan-Notch Inhibitor CB-103 for Patients with Advanced Adenoid Cystic Carcinoma and Other Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for CB-103 in Mouse Xenograft Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273782#recommended-cb-103-dosage-for-mouse-xenograft-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com